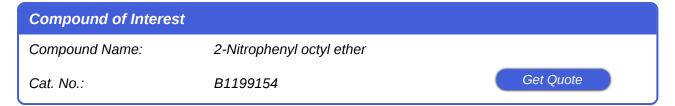


An In-depth Technical Guide to the Safety of 2-Nitrophenyl Octyl Ether

Author: BenchChem Technical Support Team. Date: December 2025



This guide provides comprehensive safety information for **2-Nitrophenyl octyl ether** (NPOE), a compound commonly utilized as a plasticizer and a charge-transferring liquid in electrochemical devices.[1][2] Intended for researchers, scientists, and drug development professionals, this document consolidates critical data from various safety data sheets (SDS) to ensure safe handling and use.

Chemical and Physical Properties

A summary of the key quantitative physical and chemical properties of **2-Nitrophenyl octyl ether** is presented below. This data is essential for understanding its behavior under various laboratory conditions.



Property	Value	Source(s)
Molecular Formula	C14H21NO3	[3][4]
Molecular Weight	251.32 g/mol	[1]
CAS Number	37682-29-4	[1][3]
EC Number	253-623-7	[1][3]
Appearance	Clear yellow liquid	[2][5]
Boiling Point	197-198 °C at 11 mmHg	[1][2][6][7][8]
Density	1.04 g/mL at 25 °C	[1][2][6][7][8]
Refractive Index	n20/D 1.508	[1][2][6][7][8]
Flash Point	43 °C (109.4 °F)[5] / 113 °C (235.4 °F) - closed cup[1][9]	[1][5][9]
Water Solubility	Insoluble (6.0E-3 g/L at 25 °C)	[10]
Relative Permittivity	24.2	[2][8]

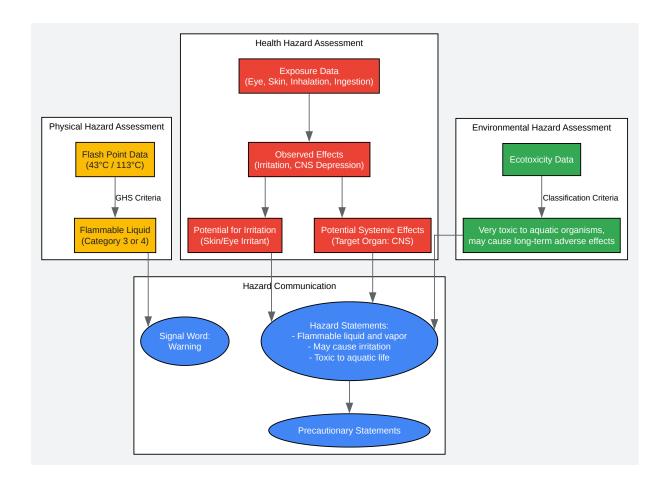
Note: Discrepancies in the flash point exist across different sources. Users should exercise caution and consider the lower value for safety planning.

Hazard Identification and Classification

2-Nitrophenyl octyl ether is considered a hazardous substance.[11] It is a flammable liquid and vapor.[5] The primary health hazards include potential irritation to the eyes, skin, respiratory tract, and digestive tract.[5] Ingestion of large amounts may lead to central nervous system depression.[5] The toxicological properties of this material have not been fully investigated.[5]

GHS Classification Logical Flow





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Caption: GHS Hazard Identification and Classification Flowchart for 2-Nitrophenyl octyl ether.

Experimental Protocols: Safety and Emergency Procedures

Detailed methodologies for safety and emergency response are crucial for minimizing risk. The following protocols are derived from standard SDS guidelines.

3.1 First-Aid Measures

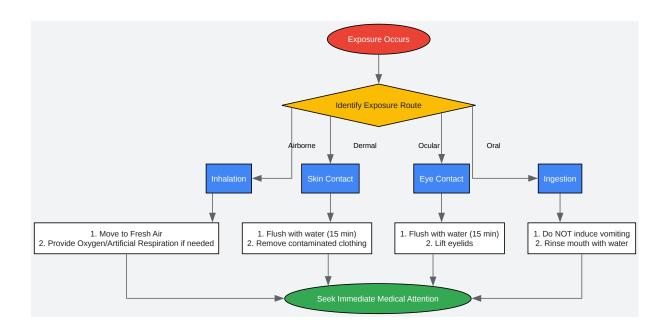
A systematic approach to first aid is critical following any exposure.



Exposure Route	Protocol	Source(s)
Inhalation	1. Remove the individual from the exposure area to fresh air immediately. 2. If breathing is difficult, administer oxygen. 3. If breathing has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation. 4. Seek immediate medical attention.	[5]
Skin Contact	1. Immediately flush the skin with plenty of water for at least 15 minutes. 2. Remove all contaminated clothing and shoes. 3. Wash clothing before reuse. 4. Seek medical attention.	[5]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention.	[5]
Ingestion	1. Do not induce vomiting. 2. If the person is conscious, rinse their mouth out with water. 3. Never give anything by mouth to an unconscious person. 4. Seek immediate medical attention.	[5]

First Aid Decision Workflow





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Caption: Decision workflow for first-aid procedures following exposure to NPOE.

3.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. For large fires, use water spray, fog, or alcohol-resistant foam.[3][5]
- Unsuitable Extinguishing Media: Do not use straight streams of water, as it may be ineffective.[5]
- Specific Hazards: The substance is a flammable liquid and vapor. Vapors are heavier than
 air and may travel to a source of ignition and flash back.[5] During a fire, irritating and highly
 toxic gases (such as nitrogen oxides and carbon monoxide) may be generated.[5][12]
 Containers may explode in the heat of a fire.[5]



Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA)
 in pressure-demand, MSHA/NIOSH approved or equivalent, and full protective gear.[5]

3.3 Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 4. Remove all sources of ignition. Use spark-proof tools. Ensure adequate ventilation.[5][13]
- Environmental Precautions: Prevent runoff from entering storm sewers and ditches. Avoid release to the environment.[11][12][13]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[5] A vapor-suppressing foam may be used to reduce vapors.[5]

Handling and Storage

Proper handling and storage procedures are essential to maintain the chemical's integrity and ensure user safety.

4.1 Handling

- Wash thoroughly after handling.[5]
- Use with adequate ventilation.[5]
- Ground and bond containers when transferring material.
- Use spark-proof tools and explosion-proof equipment.
- Avoid contact with eyes, skin, and clothing.[5][13]
- Keep away from heat, sparks, and flame.[5]
- Take precautionary measures against static discharges.

4.2 Storage



- Store in a tightly closed container.[5][13]
- Keep away from sources of ignition.[5]
- Store in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents, bases, and strong reducing agents.[5][11][13]
- Store in a "flammables-area".[5]

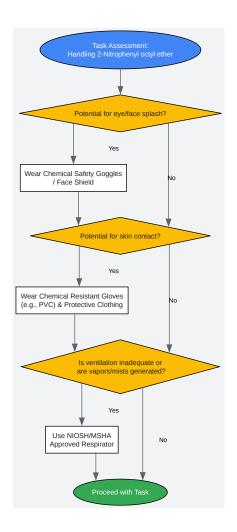
Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is based on the potential for exposure during a specific task.

PPE Type	Specification	Source(s)
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[5]
Skin	Wear appropriate protective gloves (e.g., PVC) and clothing to prevent skin exposure. Suitability depends on the frequency and duration of contact.	[5][11]
Respiratory	Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[5]



PPE Selection Workflow



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Caption: A logical workflow for selecting appropriate Personal Protective Equipment (PPE).

Toxicological and Ecological Information

5.1 Toxicological Information

- Acute Toxicity: No significant acute toxicological data, such as LD50/LC50 values, were
 identified in literature searches.[5][11] The toxicological properties have not been fully
 investigated.[5]
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[5]
- Potential Health Effects:



- Inhalation: May cause respiratory tract irritation, dizziness, or suffocation.[5]
- Ingestion: May cause gastrointestinal irritation with nausea, vomiting, and diarrhea. Large amounts may cause CNS depression.[5]
- Skin: May cause skin irritation.[5]
- Eyes: May cause eye irritation, chemical conjunctivitis, and corneal damage.

5.2 Ecological Information

- This substance is considered very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[11]
- It is classified as a Marine Pollutant.[11]
- Avoid release to the environment and do not let the chemical enter drains or waterways.[3]
 [11][13]

Regulatory Information

- TSCA: Listed on the TSCA inventory.[5]
- Canada DSL/NDSL: Listed on Canada's NDSL (Non-Domestic Substances List).[5][11]
- European Regulations: Labeled with Risk Phrase R10 (Flammable). Safety phrases include S16 (Keep away from sources of ignition - No smoking), S33 (Take precautionary measures against static discharges), and S9 (Keep container in a well-ventilated place).[5]
- WGK (Water Danger/Protection): WGK 3 (highly hazardous for water).[1][9]

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